

# C.I. Disperse Red 19 dye mixture compatibility issues

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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## C.I. Disperse Red 19: Key Properties

The table below summarizes the fundamental characteristics of **C.I. Disperse Red 19** that are crucial for experimental design [1] [2].

Property	Description / Value
Chemical Name	2,2'-[[4-[(4-Nitrophenyl)azo]phenyl]imino]bisethanol [1]
CAS Number	2734-52-3 [2]
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>4</sub> O <sub>4</sub> [1] [2]
Molecular Weight	330.34 g/mol [1] [2]
LogP	3.05 [1]
Appearance	Dark purple to dark red-brown crystalline powder [2]
Water Solubility	234.5 µg/L at 25 °C [2]
Melting Point	>300 °C [2]

Property	Description / Value
$\lambda_{max}$	495 nm [2]
<b>Common Applications</b>	Dyeing polyester, acetate fibers; as a non-linear optical (NLO) dye in polymeric systems [2]

## Troubleshooting Guide: Disperse Dye Compatibility

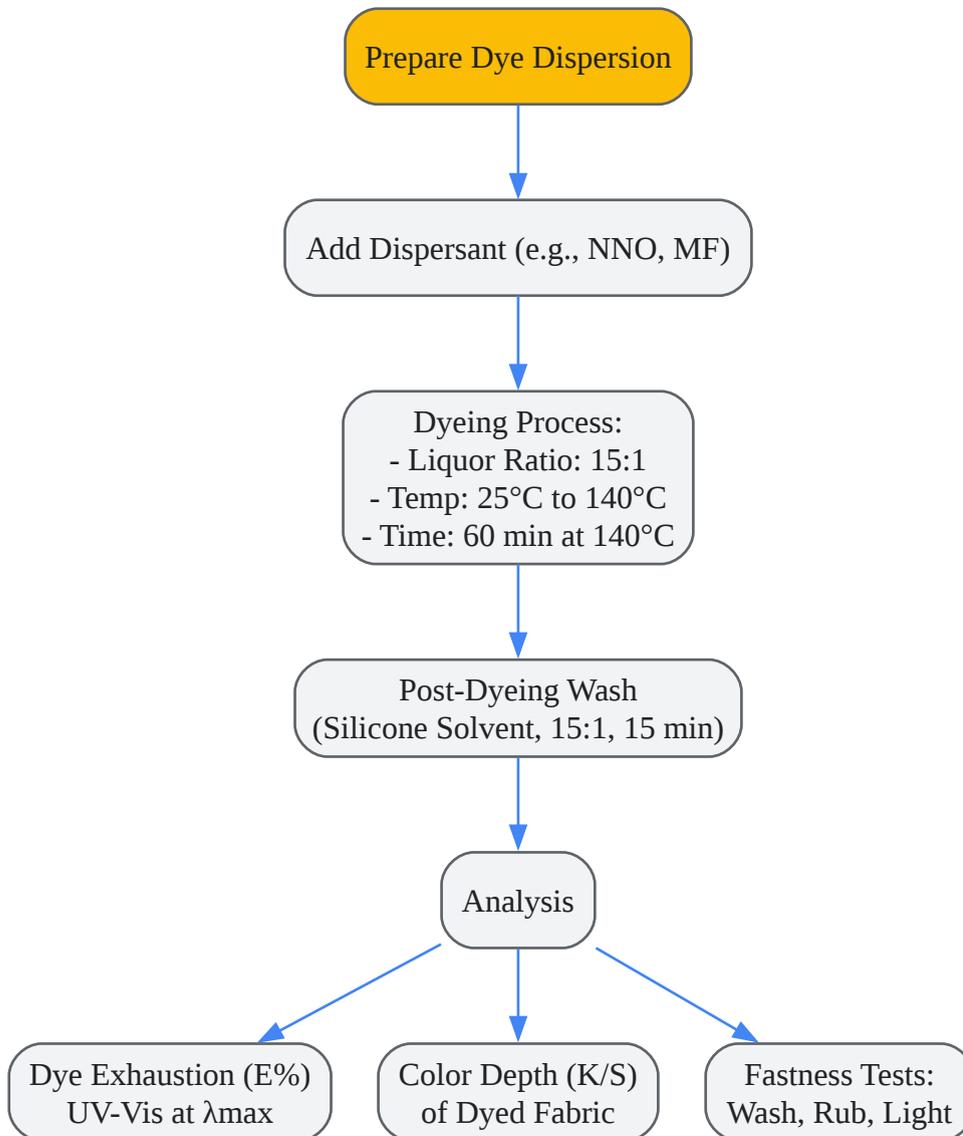
While direct data on DR19 mixtures is scarce, the following compatibility issues are common in disperse dye formulations. Use this guide to diagnose and resolve problems.

Issue	Possible Causes & Diagnostic Methods	Recommended Solutions & Protocols
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| **Color Inconsistency/Shift** | • **Dyes with different temperature types** combined: E-type (low energy), SE-type (medium), S-type (high energy) dye at different rates [3]. • **Diagnostic:** Test sublimation fastness of each dye component to classify temperature type [3]. | • Select dyes with the **same temperature type** for compatibility [3]. • For high fastness needs, use only S-type dyes and dye at higher temperatures (e.g., 135°C) [3]. | | **Poor Dispersion Stability** | • **Insufficient or incompatible dispersant** [4]. • **Particle size instability** at high temperature [5]. • **Diagnostic:** Measure particle size before/after heating; observe settling in dispersion. | • Use effective anionic dispersants (e.g., naphthalene sulfonic acid-formaldehyde condensates like NNO) [4] [6]. • Optimize dispersant-to-dye ratio (typically 0.5:1 to 3:1) [6]. | | **Alkali-Induced Hydrolysis** | • High pH (>6) in dye bath causes dye decomposition [3]. • **Diagnostic:** Compare color yield and shade after dyeing at different pH levels (4-7). | • Maintain dye bath pH within **4-5** for maximum stability [3]. • Use dyes with good alkali resistance for combination [3]. • Pre-test water, fabric, and auxiliaries for alkalinity. | | **Thermal Migration** | • Dye migrates to fiber surface during high-temperature drying (>140°C) [5]. • **Diagnostic:** Check for low wash-fastness and surface dye residue. | • Post-scour dyed material and dry at lower temperatures ( $\leq 140^\circ\text{C}$ ) [5]. • Review processing aids and finishing agents that can exacerbate migration [5]. | | **Inconsistent Light Fastness** | • Combination includes a dye with low light fastness [3]. • **Diagnostic:** Test light fastness of individual dyes and the mixture. | • Combine dyes with **similar and high light fastness** ratings [3]. • Avoid using even small amounts of a low-fastness dye in a mixture [3]. |

## Experimental Protocol: Dispersant Selection and Evaluation

The following workflow outlines a method to evaluate the impact of dispersants on dyeing performance, based on a study of disperse dyes in a silicone solvent system [4].



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### Key Details:

- **Dispersants:** Common types include naphthalene sulfonic acid-formaldehyde condensates (e.g., Dispersant NNO, Dispersant MF) [4] [6].

- **Critical Parameter Monitoring:** The study found that a dispersant with better hydrophilicity can decrease dye solubility in the dyeing media and improve dye exhaustion [4]. Monitor the relationship between dispersant dosage, dye solubility, and final exhaustion.

## Key Takeaways for Researchers

- **Prioritize Temperature Compatibility:** When formulating a mixture with DR19, the single most important factor is to combine it with other dyes of the same temperature application class (E, SE, or S) to avoid color shifts and uneven dyeing [3].
- **Control the Chemical Environment:** The stability of DR19, like many disperse dyes, can be compromised in alkaline conditions. Rigorous control of pH throughout the dyeing process is essential for reproducible results [3].
- **Dispersant is a Formulation Key:** The choice and quantity of dispersant are not merely about creating a suspension; they directly influence critical outcomes like dye exhaustion and color strength [4].

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